

4-[(Dimethylamino)methyl]benzonitrile: A Technical Guide to Safety and Handling

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Compound of Interest

4-

Compound Name: *[(Dimethylamino)methyl]benzonitrile*
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Introduction

4-[(Dimethylamino)methyl]benzonitrile, a substituted aromatic nitrile, is a versatile building block in organic synthesis, finding applications in the development of novel pharmaceutical compounds and functional materials. Its unique molecular structure, featuring a reactive nitrile group and a dimethylaminomethyl substituent, makes it a compound of interest for various chemical transformations. This guide provides a comprehensive overview of the safety and handling protocols for **4-[(Dimethylamino)methyl]benzonitrile**, compiled from available safety data sheets and chemical databases, to ensure its responsible use in a laboratory setting.

Physicochemical and Toxicological Data

A thorough understanding of the physicochemical and toxicological properties of a compound is paramount for its safe handling. The following tables summarize the available data for **4-[(Dimethylamino)methyl]benzonitrile**.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	35525-86-1	ChemicalBook[1]
Molecular Formula	C ₁₀ H ₁₂ N ₂	Guidechem[2]
Molecular Weight	160.22 g/mol	Guidechem[2]
Appearance	Colorless to light yellow liquid	ChemicalBook[3]
Storage Temperature	Room Temperature, Sealed in dry	ChemicalBook[3]

Table 2: Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Not specified	Harmful if swallowed
Acute toxicity, dermal	Not specified	Harmful in contact with skin
Skin corrosion/irritation	Not specified	Causes skin irritation
Serious eye damage/eye irritation	Not specified	Causes serious eye irritation
Acute toxicity, inhalation	Not specified	Harmful if inhaled

Note: Specific quantitative toxicity data, such as LD₅₀ values, are not readily available in the public domain for **4-[(Dimethylamino)methyl]benzonitrile**.

Experimental Protocols

Adherence to standardized experimental protocols is crucial for minimizing risks associated with handling chemical compounds. The following section outlines a general synthesis and handling procedure.

Synthesis of **4-[(Dimethylamino)methyl]benzonitrile**

A general method for the synthesis of **4-[(Dimethylamino)methyl]benzonitrile** involves the reaction of 4-cyanobenzyl bromide with dimethylamine.

Materials:

- 4-Cyanobenzyl bromide
- Dimethylamine
- Sodium carbonate
- N,N-dimethylformamide (DMF)
- Water
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- Dissolve 4-cyanobenzyl bromide, sodium carbonate, and dimethylamine in N,N-dimethylformamide.
- Stir the reaction mixture at room temperature for 3 hours.
- Heat the mixture to 90°C and continue the reaction until completion (monitoring by an appropriate technique like TLC is recommended).
- Cool the reaction mixture to room temperature.
- Add water to the mixture and stir at 0°C.
- If a precipitate forms, collect the crystals by filtration, wash with cold water, and dry under vacuum.
- Extract the filtrate with ethyl acetate.

- Dry the organic phase over anhydrous sodium sulfate and concentrate under reduced pressure to obtain the product.[1]

Mandatory Visualizations

Logical Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **4-[(Dimethylamino)methyl]benzonitrile** from receipt to disposal.

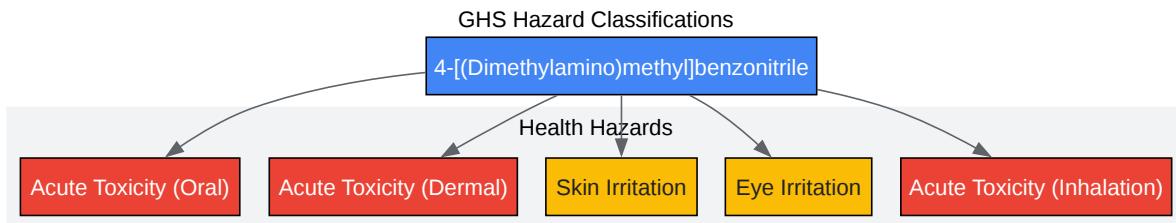


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Caption: Safe Handling Workflow.

Hazard Classification Overview

This diagram provides a visual summary of the GHS hazard classifications for **4-[(Dimethylamino)methyl]benzonitrile**.



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Caption: Hazard Classification Overview.

Safety and Handling Recommendations

Based on the available data, the following safety and handling precautions are recommended when working with **4-[(Dimethylamino)methyl]benzonitrile**.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, and in cases of potential splashing, a chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably in a fume hood. If vapors or aerosols are generated, a respirator may be necessary.

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or dust.
- Wash hands thoroughly after handling.
- Keep the container tightly closed in a dry and well-ventilated place.
- Store at room temperature, sealed in a dry environment.[\[3\]](#)

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Spill and Waste Disposal:

- In case of a spill, wear appropriate PPE and contain the spill. Absorb with an inert material and place in a suitable container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

4-[(Dimethylamino)methyl]benzonitrile is a valuable chemical intermediate. While comprehensive toxicological data is limited, the available information indicates that it should be handled with care, employing appropriate personal protective equipment and engineering controls. By adhering to the safety and handling guidelines outlined in this document, researchers can minimize potential risks and ensure a safe working environment. Further toxicological studies are warranted to provide a more complete safety profile for this compound.

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References

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